

Structure-Activity Relationship: 2-[2-(3-Aminophenyl)acetamido]propanamide

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Compound of Interest

Compound Name: 2-[2-(3-Aminophenyl)acetamido]propanamide

Cat. No.: B13622293

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Executive Summary & Compound Identity

2-[2-(3-Aminophenyl)acetamido]propanamide is a synthetic derivative belonging to the class of Functionalized Amino Acids (FAAs).[1] It is structurally related to the third-generation antiepileptic drug Lacosamide (Vimpat®) but features a distinct "reverse amide" or "phenylacetyl" configuration with a reactive amino handle.[1]

- IUPAC Name:
-[(3-Aminophenyl)acetyl]alaninamide[1]
- Core Scaffold: Alaninamide (Propanamide)[1]
- Primary Application: Structure-Activity Relationship (SAR) studies, photoaffinity labeling precursors, and mechanism-of-action elucidation for sodium channel modulators.[1]
- Mechanism: Enhancement of slow inactivation of voltage-gated sodium channels (VGSCs), specifically targeting the Nav1.2 and Nav1.6 isoforms.[1]

Structural Deconstruction

The molecule consists of three pharmacophoric domains:[1]

- Head Group (C-Terminus): Propanamide (Alanine primary amide).[1]
- Linker Region: Acetamido group (providing hydrogen bond donors/acceptors).[1]
- Tail Group (N-Terminus): 3-Aminophenyl moiety (an aromatic anchor with a nucleophilic handle).[1]

Structure-Activity Relationship (SAR) Analysis

The SAR of this compound is best understood by comparing it to the prototypical FAA, Lacosamide.[1] The "3-aminophenyl" modification introduces unique electronic and steric properties that define its utility.[1]

A. The Propanamide Head (Chirality is Critical)

- Stereochemistry: The biological activity of FAAs is highly stereoselective.[1] The (R)-enantiomer (derived from D-alanine) typically exhibits superior anticonvulsant potency compared to the (S)-enantiomer.[1]
- Primary Amide: Unlike Lacosamide, which possesses an -benzylamide at the C-terminus, this compound features a primary amide ().[1]
 - Impact: Primary amides in this series generally show reduced lipophilicity and membrane permeability compared to -benzyl analogs, often resulting in higher values in whole-animal models (e.g., MES test) unless further substituted.[1]

B. The Phenylacetyl Linker (The "Reverse" Configuration)[1]

- Flexibility & Binding: The methylene spacer () between the phenyl ring and the carbonyl allows for rotational freedom, enabling the aromatic ring to access hydrophobic pockets within the sodium channel pore.[1]
- H-Bonding: The amide nitrogen and carbonyl oxygen serve as critical H-bond donor/acceptor pairs, likely interacting with residues such as Ser-1276 or Tyr-1769 in the Nav1.2 local anesthetic binding site.[1]

C. The 3-Aminophenyl Tail (The Functional Handle)[1]

- Electronic Effect: The amino group () at the meta position is an electron-donating group (EDG), increasing the electron density of the phenyl ring.[1] This can strengthen interactions with aromatic residues (e.g., Phenylalanine/Tyrosine) in the receptor site.[1]
- Chemical Utility (Probe Design): The 3-amino group is the primary site for derivatization.[1]
 - Photoaffinity Labeling: It is a direct precursor to 3-azidophenyl derivatives.[1] Upon UV irradiation, the azide forms a nitrene, covalently cross-linking to the receptor protein to map the binding site.[1]
 - Fluorescent Tagging: Can be acylated with fluorophores (e.g., FITC, Dansyl) to create imaging probes.[1]

Mechanism of Action: Sodium Channel Slow Inactivation[1]

Unlike traditional sodium channel blockers (e.g., Carbamazepine, Phenytoin) that primarily stabilize the fast inactivated state, FAAs like **2-[2-(3-Aminophenyl)acetamido]propanamide** selectively enhance slow inactivation.[1]

Pathway Visualization

The diagram below illustrates the kinetic transition favored by this scaffold.

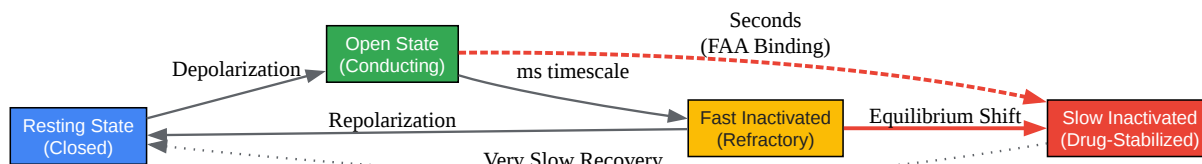


Figure 1: Kinetic stabilization of the Slow Inactivated state by FAA derivatives.

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Figure 1: The compound binds to the channel pore (likely involving residues in DIV-S6), increasing the energy barrier for recovery from inactivation, thereby reducing the frequency of repetitive firing without blocking physiological action potentials.[1]

Comparative Performance Analysis

The following table compares the 3-aminophenyl derivative with established alternatives in the context of research utility and pharmacological profile.

Feature	2-[2-(3-Aminophenyl)acetamido]propanamide	Lacosamide (Vimpat®)	Carbamazepine
Primary Class	Functionalized Amino Acid (Probe)	Functionalized Amino Acid (Drug)	Iminostilbene
Mechanism	Enhances Slow Inactivation	Enhances Slow Inactivation	Stabilizes Fast Inactivation
Binding Site	Pore Region (DIV-S6)	Pore Region (DIV-S6)	Pore Region (Inner Vestibule)
Selectivity	High (Nav1.2 / Nav1. [1]6)	High (Nav1.2 / Nav1. [1]6)	Moderate (Pan-Nav)
Solubility	Moderate (Amino group aids solubility)	Moderate	Low (Lipophilic)
Research Utility	High (Precursor for Azide/Fluorescent probes)	Low (Non-modifiable)	Low (Standard Control)
Metabolic Stability	Low (Primary amide/aniline susceptible)	High	Moderate (CYP Inducer)

Experimental Protocols

Protocol A: Synthesis of Photoaffinity Probe (Azide Conversion)

Objective: Convert the 3-aminophenyl precursor to a 3-azidophenyl probe for binding site mapping.[1]

- Dissolution: Dissolve 1.0 eq of **2-[2-(3-Aminophenyl)acetamido]propanamide** in 6M HCl at 0°C.
- Diazotization: Add 1.1 eq of sodium nitrite (

) dropwise while maintaining temperature $< 5^{\circ}\text{C}$. Stir for 30 minutes.

- Azidation: Add 1.2 eq of sodium azide () slowly (Caution: Gas evolution).
- Extraction: Neutralize with and extract with ethyl acetate.
- Purification: Purify via silica gel chromatography (protect from light).
- Validation: Confirm structure via IR spectroscopy (Azide peak at $\sim 2130\text{ cm}^{-1}$).

Protocol B: Electrophysiology (Whole-Cell Patch Clamp)

Objective: Measure the shift in steady-state slow inactivation.

- Cell Line: HEK293 cells stably expressing hNav1.2.
- Solutions:
 - Internal: 130 mM CsF, 10 mM NaCl, 10 mM HEPES (pH 7.3).[\[1\]](#)
 - External: 140 mM NaCl, 3 mM KCl, 1 mM CaCl_2 , 10 mM HEPES (pH 7.4).[\[1\]](#)
- Protocol (Slow Inactivation):
 - Hold cells at -100 mV.[\[1\]](#)
 - Apply a conditioning pre-pulse to potentials ranging from -120 mV to +10 mV for 10 seconds (to induce slow inactivation).[\[1\]](#)
 - Apply a test pulse to 0 mV to measure available current.[\[1\]](#)
- Data Analysis: Plot normalized current () vs. pre-pulse voltage. Fit to a Boltzmann function.
 - Result: The drug should cause a hyperpolarizing shift (leftward shift) in the

of slow inactivation.[1]

References

- LeTiran, A., Stables, J. P., & Kohn, H. (2002).[1] Design and Evaluation of Affinity Labels of Functionalized Amino Acid Anticonvulsants. *Journal of Medicinal Chemistry*, 45(21), 4762–4773.[1]
- Salomé, C., Salomé-Grosjean, E., Stables, J. P., & Kohn, H. (2010).[1] Merging the Structural Motifs of Functionalized Amino Acids and α -Aminoamides: Compounds with Significant Anticonvulsant Activities.[1] *Journal of Medicinal Chemistry*, 53(9), 3756–3771.[1]
- Errington, A. C., Stöhr, T., Heers, C., & Lees, G. (2008).[1] The investigational anticonvulsant lacosamide selectively enhances slow inactivation of voltage-gated sodium channels.[1] *Molecular Pharmacology*, 73(1), 157–169.[1]
- Choi, J. Y., et al. (2018).[1] 4-Aminophenyl acetamides and propanamides as potent transient receptor potential vanilloid 1 (TRPV1) ligands.[1] *Bioorganic & Medicinal Chemistry*, 26(15), 4509-4517.[1]

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- 1. SCIEX All-In-One HR-MS/MS Library version 2.0 with NIST 2017 Library bundle [[sciex.com](https://www.sciex.com)]
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